

# Propylparaben sodium antimicrobial spectrum comparison

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## Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

Cat. No.: S742810

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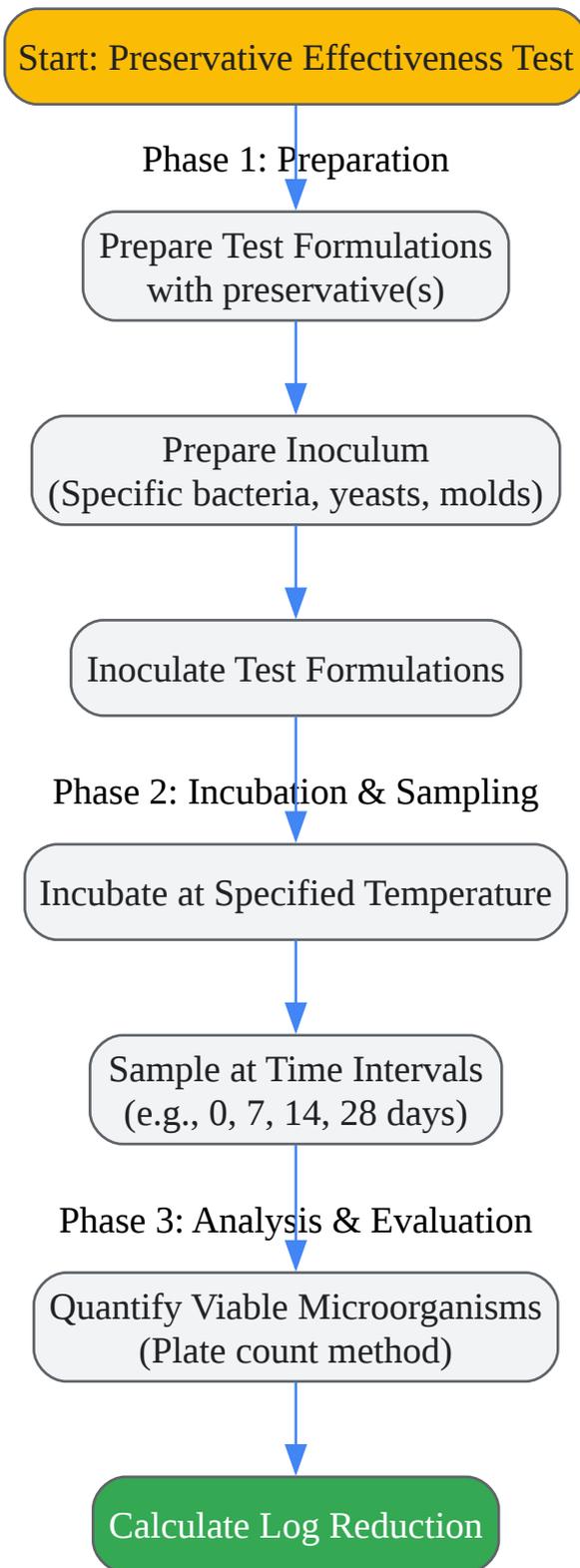
## Propylparaben Sodium at a Glance

Property	Description
Chemical Classification	Sodium salt of propylparaben (n-propyl ester of p-hydroxybenzoic acid); a paraben [1] [2].

| **General Antimicrobial Activity** | • **Fungi & Molds:** Effective; most efficient against molds and yeasts [3] [4]. • **Bacteria:** Less active against bacteria, particularly Gram-negative bacteria [3] [4]. || **Commonly Used In** | Cosmetics, pharmaceuticals, and food products [3] [1] [2]. || **Typical Usage Concentration** | Cosmetics: Often used at 0.01% to 0.3%; maximum allowed concentration varies by region [5] [2]. |

## Experimental Workflow for Antimicrobial Testing

For a professional comparison, testing the antimicrobial efficacy of preservatives like **propylparaben sodium** typically follows standardized microbiological methods. The chart below outlines a general workflow for a preservative effectiveness test (PET), which you can adapt for your specific needs.



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## Key Formulation and Regulatory Considerations

When selecting a preservative, its antimicrobial spectrum is just one factor. The search results highlight several other critical points to consider:

- **pH Dependency:** The activity of propylparaben and other organic acid-based systems is pH-dependent. They are most effective in acidic environments ( $\text{pH} \leq 5.5$ ), unlike some other preservatives that work in a broader pH range [5] [3].
- **Synergistic Combinations:** Propylparaben is often used in combination with other preservatives, such as methylparaben, to broaden the antimicrobial spectrum and enhance efficacy [4] [1]. One study also noted synergistic effects between propylparaben and the antifungal drug fluconazole against *Candida albicans* [6].
- **Regulatory Status:** The regulatory landscape for parabens is evolving. For instance, the European Union has restrictions on their use in leave-on cosmetics for young children, and California has passed a law to ban propylparaben in food by 2027 [5] [1]. This is a crucial factor for product development.

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## References

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